

Application Notes and Protocols for XL092 (Zanzalintinib)

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Compound of Interest

Compound Name: G092

Cat. No.: B12409509

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Introduction

XL092, also known as Zanzalintinib, is a potent, orally active, ATP-competitive inhibitor of multiple receptor tyrosine kinases (RTKs). It has demonstrated significant activity against MET, Vascular Endothelial Growth Factor Receptor 2 (VEGFR2), AXL, and MER, key drivers in tumor growth, angiogenesis, and immune modulation.^{[1][2][3][4]} These application notes provide detailed procedures for the proper handling, storage, and use of XL092 in a research setting.

Chemical and Physical Properties

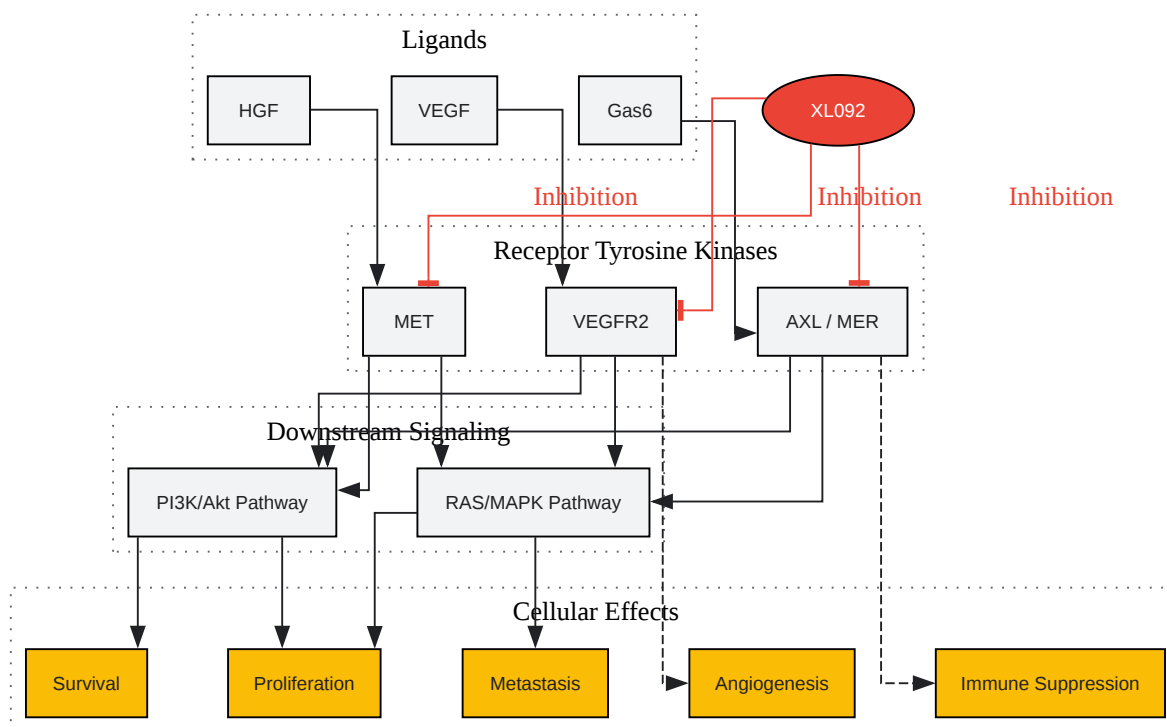
Property	Value	Reference
Synonyms	Zanzalintinib, G092 (presumed internal code/typo)	[1]
CAS Number	2367004-54-2	[1][5][6]
Molecular Formula	C ₂₉ H ₂₅ FN ₄ O ₅	[1][6]
Molecular Weight	528.53 g/mol	[6]
Appearance	Solid powder	[7]
Solubility	Soluble in DMSO	[1]
Purity	≥98%	[1][2]

Mechanism of Action and Signaling Pathway

XL092 exerts its anti-tumor effects by inhibiting the phosphorylation and subsequent downstream signaling of several key RTKs. The primary targets—MET, VEGFR2, AXL, and MER—are implicated in various oncogenic processes.

- **MET:** The MET proto-oncogene encodes the hepatocyte growth factor (HGF) receptor. Aberrant MET signaling can lead to increased cell proliferation, survival, and invasion.
- **VEGFR2:** A key mediator of angiogenesis, the formation of new blood vessels, which is critical for tumor growth and metastasis.
- **AXL and MER (TAM Kinases):** These kinases are involved in cell survival, proliferation, and the suppression of the innate immune response within the tumor microenvironment.

By simultaneously targeting these pathways, XL092 can disrupt tumor growth, inhibit angiogenesis, and potentially enhance the anti-tumor immune response.



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Caption: Mechanism of action of XL092 on key signaling pathways.

Quantitative Data

The inhibitory activity of XL092 has been characterized in various cell-based assays.

Target	IC ₅₀ (nM)	Assay Type	Reference
MET	15	Cell-based assay	[2][4]
VEGFR2	1.6	Cell-based assay	[2][4]
AXL	3.4	Cell-based assay	[2][4]
MER	7.2	Cell-based assay	[2][4]
SNU-5 (Gastric Carcinoma)	98.9	Proliferation Assay	[1]
HUVECs	10.4	Proliferation Assay	[1]

Handling and Storage Procedures

Safety Precautions

XL092 is classified as harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[5][6] Standard laboratory personal protective equipment (PPE) should be worn at all times.

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.[6]
- Personal Protective Equipment:
 - Eye/Face Protection: Wear safety glasses with side-shields or goggles.[5]
 - Skin Protection: Wear protective gloves (e.g., nitrile) and a lab coat.[5] Avoid contact with skin and eyes.[6]
 - Respiratory Protection: Avoid breathing dust. If dust is generated, a NIOSH-approved respirator is recommended.[5]

Storage

- Solid Compound: Store the solid powder in a dry, dark place. For short-term storage (days to weeks), 0-4°C is recommended. For long-term storage (months to years), store at -20°C.[7]

- **DMSO Stock Solutions:** Prepare stock solutions in DMSO. For short-term storage, aliquots can be kept at -20°C. For long-term storage, -80°C is recommended to minimize degradation. Avoid repeated freeze-thaw cycles.[8]
- **General Storage Conditions:** Keep containers tightly sealed to prevent moisture absorption, as DMSO is hygroscopic.[9][10]

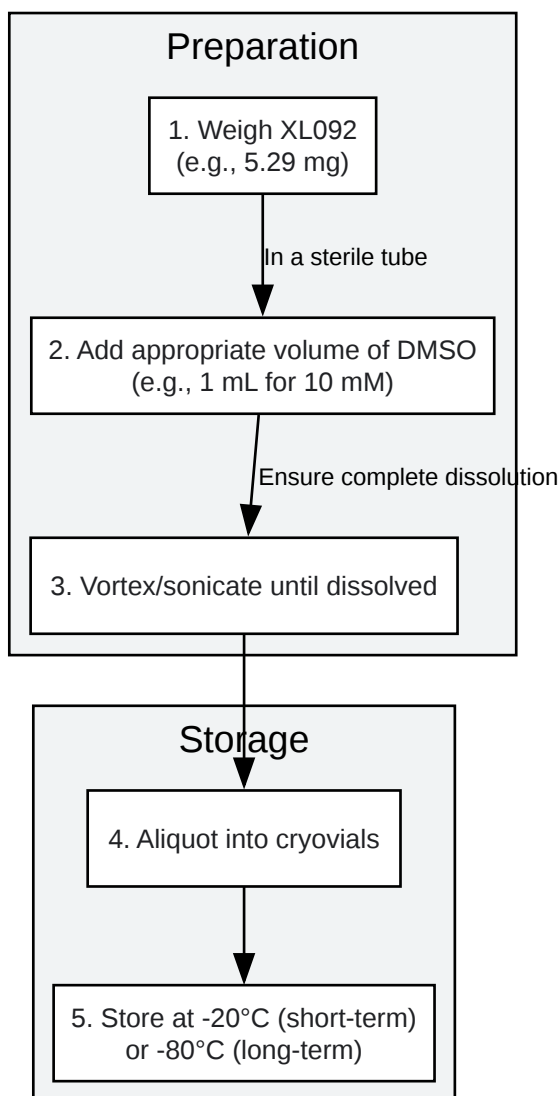
First Aid Measures

- **If Inhaled:** Move the person to fresh air. If breathing is difficult, give oxygen. Consult a physician.[6]
- **In Case of Skin Contact:** Immediately wash off with soap and plenty of water. Consult a physician.[6]
- **In Case of Eye Contact:** Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[6]
- **If Swallowed:** Rinse mouth with water. Do not induce vomiting. Consult a physician.[5]

Experimental Protocols

Preparation of Stock Solutions

This protocol describes the preparation of a 10 mM stock solution of XL092 in DMSO.



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Caption: Workflow for preparing XL092 stock solution.

Methodology:

- Calculate Required Mass: To prepare a 10 mM stock solution, use the following formula:
$$\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000$$

For 1 mL of 10 mM solution: $0.010 \text{ mol/L} \times 0.001 \text{ L} \times 528.53 \text{ g/mol} \times 1000 = 5.29 \text{ mg}$
- Weighing: Accurately weigh the calculated amount of XL092 solid powder in a suitable sterile container (e.g., a microcentrifuge tube).

- **Dissolution:** Add the calculated volume of high-purity, anhydrous DMSO to the solid.
- **Mixing:** Vortex or sonicate the solution gently until the solid is completely dissolved. Visually inspect for any particulates.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in cryovials to avoid repeated freeze-thaw cycles. Store at -20°C for short-term use or -80°C for long-term storage.

Cell Viability (IC₅₀) Assay Protocol

This protocol outlines a general method for determining the half-maximal inhibitory concentration (IC₅₀) of XL092 on a cancer cell line of interest using a colorimetric assay (e.g., MTT or XTT).

Methodology:

- **Cell Seeding:**
 - Culture cells to ~80% confluency.
 - Trypsinize and count the cells.
 - Seed the cells in a 96-well plate at a predetermined optimal density (e.g., 5,000-10,000 cells/well) in 100 µL of complete growth medium.
 - Incubate the plate overnight at 37°C, 5% CO₂ to allow for cell attachment.
- **Compound Treatment:**
 - Prepare a serial dilution of XL092 from your DMSO stock solution in culture medium. Ensure the final DMSO concentration in all wells (including vehicle control) is consistent and non-toxic to the cells (typically ≤0.5%).
 - Remove the medium from the wells and add 100 µL of the medium containing the different concentrations of XL092. Include wells with medium and vehicle (DMSO) only as controls.
 - Incubate for the desired treatment period (e.g., 72 hours) at 37°C, 5% CO₂.

- Viability Assessment (MTT Assay Example):
 - Add 10 μ L of MTT reagent (5 mg/mL in PBS) to each well.
 - Incubate for 2-4 hours at 37°C, allowing viable cells to convert MTT to formazan crystals.
 - Carefully remove the medium and add 100 μ L of DMSO to each well to dissolve the formazan crystals.
 - Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis:
 - Normalize the absorbance values to the vehicle control wells to determine the percentage of cell viability.
 - Plot the percentage of viability against the logarithm of the XL092 concentration.
 - Use a non-linear regression model (e.g., four-parameter logistic curve) to calculate the IC₅₀ value.

Disclaimer

XL092 is for research use only and is not intended for human or veterinary use. The information provided in these application notes is intended for trained professionals and should be used in conjunction with established laboratory safety practices. Users are responsible for their own safety assessments and for complying with all applicable regulations.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. abmole.com [abmole.com]

- [3. medchemexpress.com \[medchemexpress.com\]](#)
- [4. selleckchem.com \[selleckchem.com\]](#)
- [5. file.medchemexpress.com \[file.medchemexpress.com\]](#)
- [6. static.cymitquimica.com \[static.cymitquimica.com\]](#)
- [7. medkoo.com \[medkoo.com\]](#)
- [8. Preservation and Protection: Safe Storage and Handling of DMSO-Soluble Plant Extracts \[greenskybio.com\]](#)
- [9. Proper storage of DMSO: tips and tricks for maximum effectiveness – Natur Total nutritional supplements \[naturtotalshop.com\]](#)
- [10. quora.com \[quora.com\]](#)
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